

Application Notes and Protocols: Preparation of GFB-8438 Stock Solution in DMSO

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Compound of Interest

Compound Name: GFB-8438

Cat. No.: B10822751

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GFB-8438 is a potent and selective inhibitor of the transient receptor potential canonical 5 (TRPC5) and TRPC4 channels, with IC₅₀ values of 0.18 μ M and 0.29 μ M, respectively[1][2][3]. It exhibits excellent selectivity over other TRP family members[1][2][3]. These characteristics make **GFB-8438** a valuable tool in studying the physiological and pathological roles of TRPC4 and TRPC5 channels. Proper preparation of a stock solution is the first critical step for ensuring the accuracy and reproducibility of in vitro and in vivo experiments. This document provides a detailed protocol for preparing a **GFB-8438** stock solution in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key chemical properties of **GFB-8438**.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₄ ClF ₃ N ₄ O ₂	[1][4][5]
Molecular Weight	386.76 g/mol	[1][3]
CAS Number	2304549-73-1	[1][4][5]
Solubility in DMSO	≥ 25 mg/mL. Specific sources report solubility of ≥60 mg/mL, 77 mg/mL (199.08 mM), and 83.33 mg/mL (215.46 mM).	[1][3][4][5]

Experimental Protocol: Preparation of a 10 mM GFB-8438 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GFB-8438** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- **GFB-8438** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Acclimatization: Allow the **GFB-8438** powder vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.

- Calculation: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

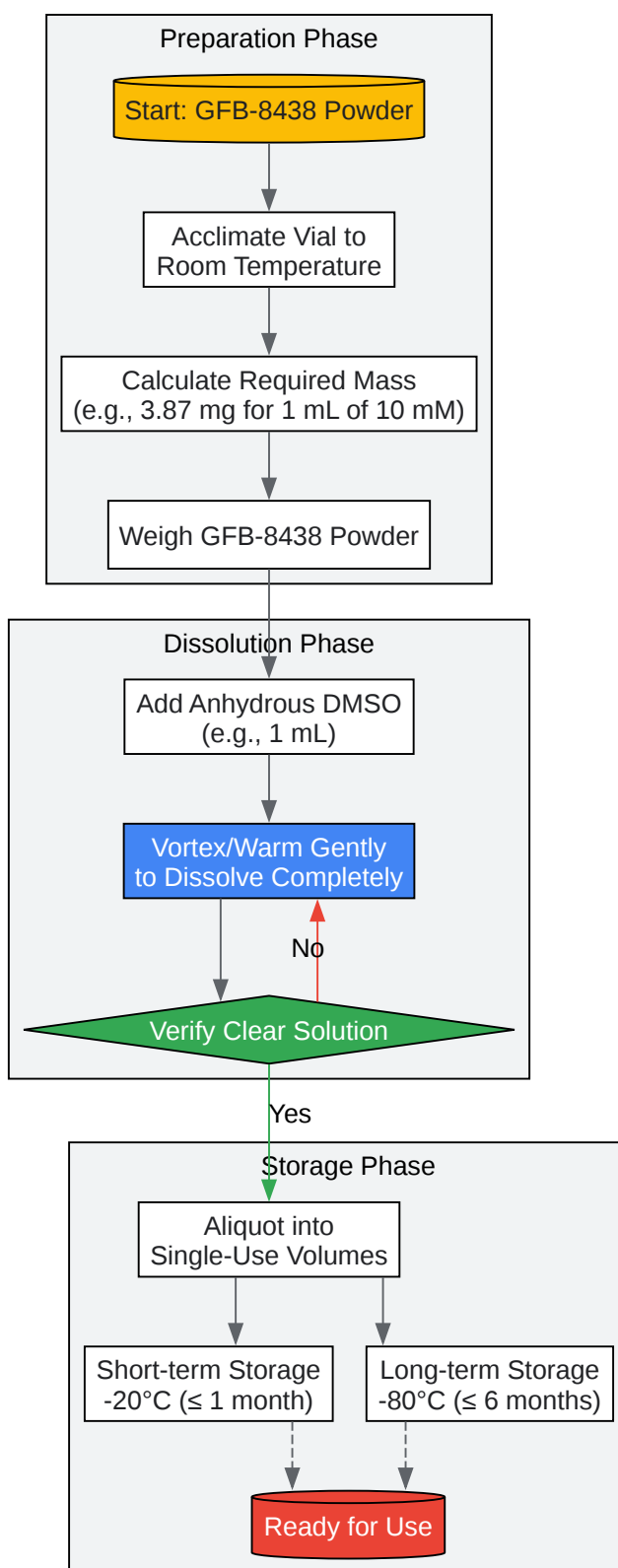
For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 386.76 \text{ g/mol} \times 1000 \text{ mg/g} = 3.87 \text{ mg}$

- Weighing: Carefully weigh out 3.87 mg of **GFB-8438** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Dissolution: a. Add 1 mL of anhydrous DMSO to the tube containing the **GFB-8438** powder. b. Tightly cap the tube/vial. c. Vortex the solution for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquotting and Storage: a. To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes. b. Store the aliquots protected from light. For long-term storage (up to 6 months), store at -80°C.[1] For short-term storage (up to 1 month), -20°C is suitable.[1][3][4]

Note on DMSO: DMSO is hygroscopic and will absorb moisture from the air, which can reduce the solubility of the compound.[3] Always use fresh, anhydrous DMSO for the best results.

Workflow and Signaling Pathway Visualization

The following diagram illustrates the workflow for the preparation of the **GFB-8438** stock solution.



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Caption: Workflow for preparing **GFB-8438** stock solution in DMSO.

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References

- 1. abmole.com [abmole.com]
- 2. GFB-8438 | TRPC5 Inhibitor | CAS 2304549-73-1|DC Chemicals [dcchemicals.com]
- 3. selleckchem.com [selleckchem.com]
- 4. tribioscience.com [tribioscience.com]
- 5. GFB-8438 | 2304549-73-1 | TRP/TRPV Channel | MOLNOVA [molnova.com]
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